

An In-depth Technical Guide to Barium Cadmium Laurate: Chemical Structure and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauric acid, barium cadmium salt

Cat. No.: B099828

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Introduction

Barium cadmium laurate (CAS No. 15337-60-7) is a mixed metal salt of lauric acid, a saturated fatty acid with a 12-carbon chain.^{[1][2]} Historically, it has been a significant component in heat stabilizer formulations for polyvinyl chloride (PVC), often used in combination with other metal soaps like those of zinc and lead.^[3] These stabilizers are crucial for preventing the thermal degradation of PVC during high-temperature processing, thereby maintaining the polymer's mechanical properties and extending its service life. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of barium cadmium laurate, with a focus on experimental protocols and data presentation for a scientific audience.

Chemical Structure and Properties

The chemical formula for barium cadmium laurate is generally represented as $C_{12}H_{24}O_2 \cdot xBa \cdot xCd$, indicating a variable stoichiometry of barium and cadmium.^{[1][4]} The exact ratio of the two metals can vary depending on the specific manufacturing process and the intended application of the stabilizer. The structure consists of laurate anions ($CH_3(CH_2)_{10}COO^-$) and a mixture of barium (Ba^{2+}) and cadmium (Cd^{2+}) cations. The bonding between the metal cations and the carboxylate groups is primarily ionic.

While specific experimental data for the mixed salt is scarce, the properties can be inferred from its components and related compounds.

Property	Value	Source
CAS Number	15337-60-7	[1]
Molecular Formula	$C_{12}H_{24}O_2 \cdot xBa \cdot xCd$	[1][4]
Molecular Weight	~450.06 g/mol (for a 1:1:1 ratio)	[2]
Appearance	Likely a white to off-white solid	Inferred
Solubility	Insoluble in water, soluble in certain organic solvents	Inferred

Note: The molecular weight is an approximation based on a 1:1:1 stoichiometric ratio of lauric acid, barium, and cadmium.

Below is a generalized structural representation of barium cadmium laurate.

Caption: Generalized structure of Barium Cadmium Laurate.

Synthesis

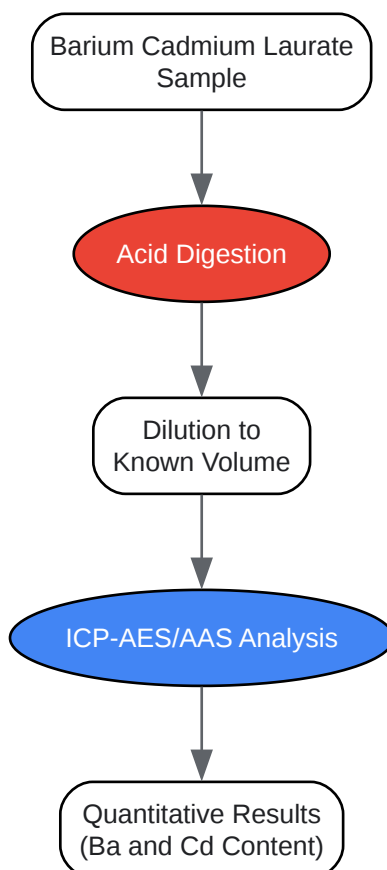
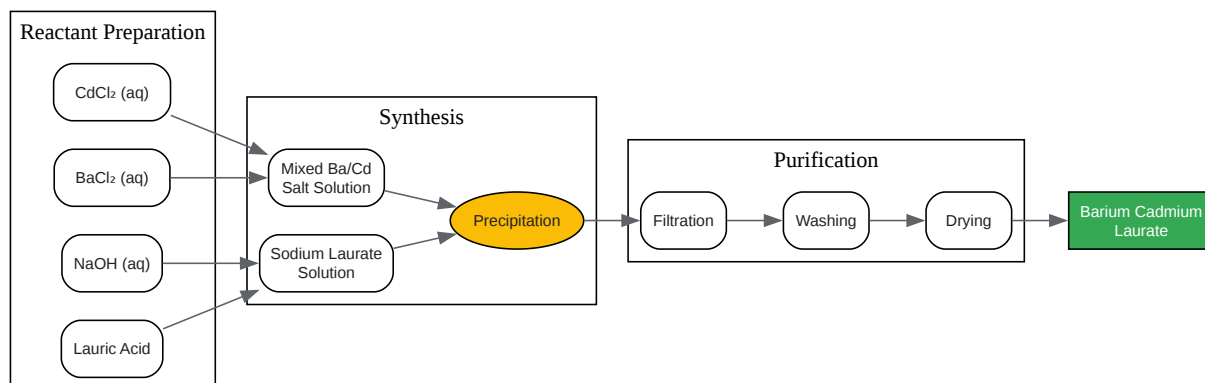
A general method for the synthesis of barium cadmium laurate involves a precipitation reaction between a soluble laurate salt (e.g., sodium laurate) and a mixture of soluble barium and cadmium salts (e.g., barium chloride and cadmium chloride). The stoichiometry of the final product can be controlled by the ratio of the metal salts in the starting solution.

Experimental Protocol: Synthesis of Barium Cadmium Laurate

- **Preparation of Sodium Laurate Solution:** Dissolve a stoichiometric amount of lauric acid in a heated aqueous solution of sodium hydroxide with stirring to form sodium laurate.
- **Preparation of Mixed Metal Salt Solution:** In a separate vessel, prepare an aqueous solution containing the desired molar ratio of barium chloride and cadmium chloride.

- **Precipitation:** Slowly add the mixed metal salt solution to the hot sodium laurate solution with vigorous stirring. A precipitate of barium cadmium laurate will form immediately.
- **Isolation and Purification:** The precipitate is then filtered, washed thoroughly with deionized water to remove any unreacted salts and impurities, and finally dried in an oven at a controlled temperature (e.g., 80-100 °C) to a constant weight.

The workflow for the synthesis is illustrated below.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Barium Cadmium Laurate: Chemical Structure and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099828#barium-cadmium-laurate-chemical-structure-and-analysis]

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